

# "Ethanol, 2,2'-(octylimino)bis-" material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: Ethanol, 2,2'-(octylimino)bis-

Cat. No.: B098783

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## An In-Depth Technical Guide to Ethanol, 2,2'-(octylimino)bis-

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Ethanol, 2,2'-(octylimino)bis-**, also known as N-octyldiethanolamine, is a tertiary amine with a distinct molecular structure that imparts amphiphilic properties. This technical guide provides a comprehensive overview of its material safety data, physicochemical properties, and key applications, with a focus on its roles as a corrosion inhibitor and surfactant. The information presented is intended for researchers, scientists, and professionals in drug development who may encounter or consider this compound in their work.

## Chemical and Physical Properties

**Ethanol, 2,2'-(octylimino)bis-** is a clear, light brown liquid at room temperature.<sup>[1]</sup> Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>27</sub> NO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	217.35 g/mol	<a href="#">[2]</a>
CAS Number	15520-05-5	<a href="#">[3]</a>
Appearance	Clear, light brown liquid	<a href="#">[1]</a>
Boiling Point	170-180 °C @ 4 Torr	<a href="#">[1]</a>
Flash Point	150.5 °C	<a href="#">[1]</a>
Density	0.949 g/cm <sup>3</sup>	<a href="#">[1]</a>
Vapor Pressure	4.9E-06 mmHg at 25°C	<a href="#">[1]</a>
Refractive Index	1.474	<a href="#">[1]</a>
Water Solubility	1.4 g/L at 20°C	
LogP (Octanol-Water Partition Coefficient)	2.3	<a href="#">[1]</a>

## Material Safety and Toxicological Data

Understanding the safety profile of a chemical is paramount for its handling and application. The following tables summarize the key toxicological data and hazard classifications for **Ethanol, 2,2'-(octylimino)bis-**.

### Toxicological Summary

Endpoint	Result	Species	Method	Reference
Acute Oral Toxicity	LD50: >2000 mg/kg bw	Rat	Similar to OECD TG 401	
Acute Dermal Toxicity	LD50: >2000 mg/kg bw	Rat	OECD TG 402	
Skin Irritation/Corrosion	Slightly irritating	Rabbit	OECD TG 404	
Serious Eye Damage/Irritation	Causes serious eye damage	Not specified	Not specified	
Respiratory or Skin Sensitization	Not a sensitizer	Not specified	Not specified	
Germ Cell Mutagenicity	No data available			
Carcinogenicity	No data available			
Reproductive Toxicity	No data available			

## GHS Hazard Classification

Hazard Class	Hazard Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 1	H318: Causes serious eye damage

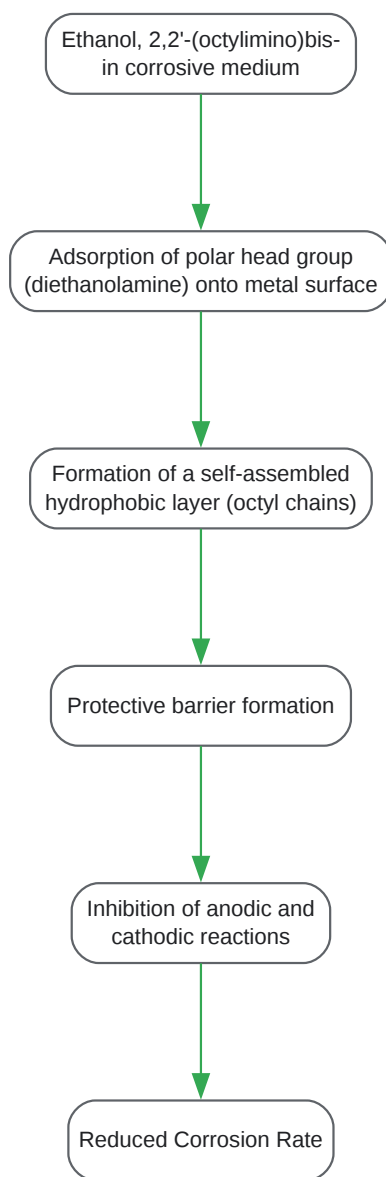
## Applications and Experimental Protocols

The unique chemical structure of **Ethanol, 2,2'-(octylimino)bis-**, with its hydrophobic octyl chain and hydrophilic diethanolamine head, makes it a versatile molecule with several

industrial and research applications.

## Corrosion Inhibition

**Ethanol, 2,2'-(octylimino)bis-** is recognized for its utility as a corrosion inhibitor, particularly in metalworking fluids where it also acts as a pH buffering additive.<sup>[4]</sup> The mechanism of inhibition involves the adsorption of the molecule onto the metal surface, forming a protective barrier against corrosive agents.



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Caption: Mechanism of corrosion inhibition by **Ethanol, 2,2'-(octylimino)bis-**.

While specific experimental data for **Ethanol, 2,2'-(octylimino)bis-** is not readily available, the following is a general protocol for evaluating the efficiency of a corrosion inhibitor using the

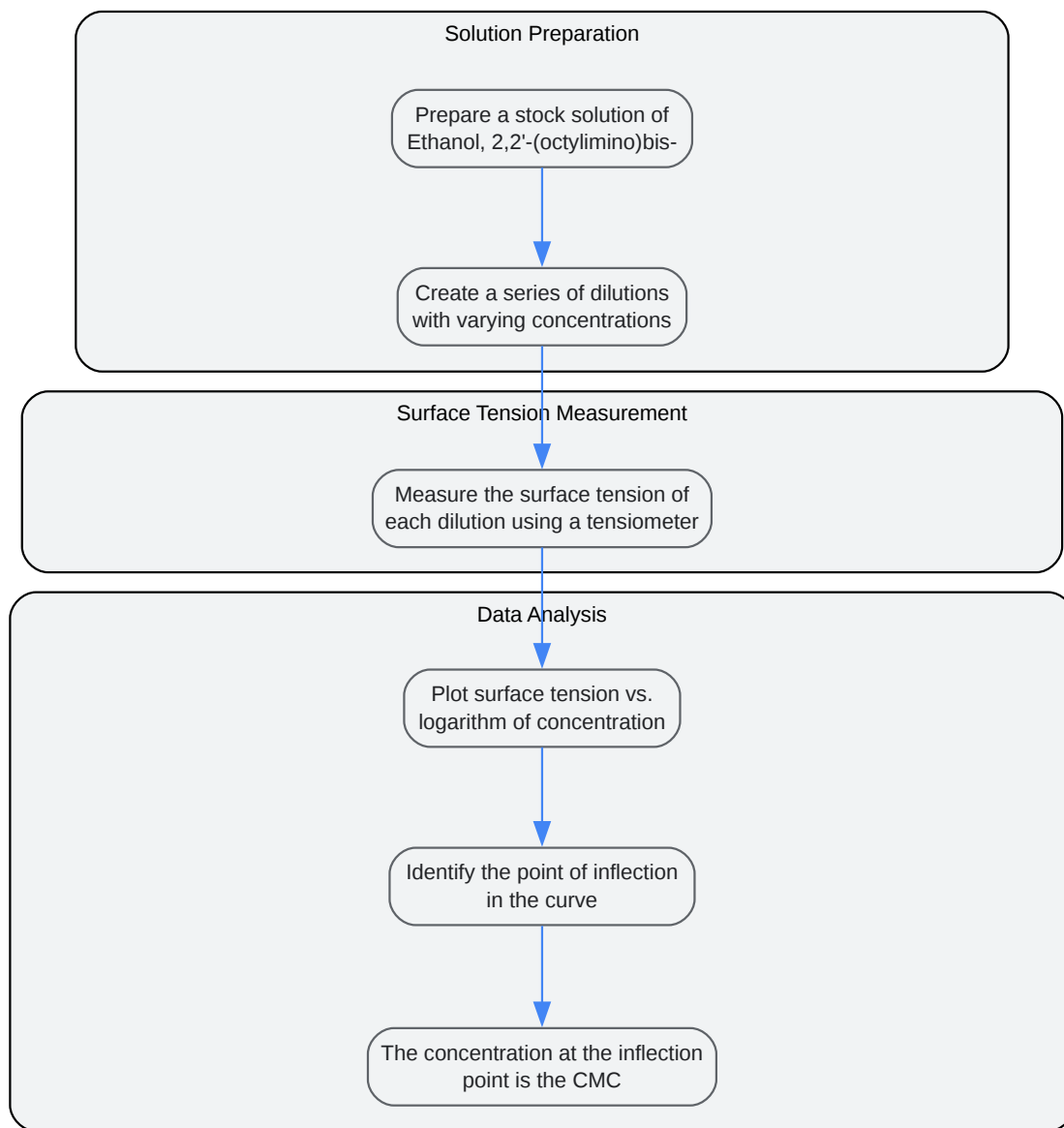
weight loss method.

- **Coupon Preparation:** Mild steel coupons are mechanically polished with various grades of emery paper, rinsed with distilled water, degreased with a solvent like acetone, and dried.
- **Initial Weighing:** The initial weight of each coupon is accurately recorded using an analytical balance.
- **Inhibitor Solution Preparation:** A corrosive medium (e.g., 1M HCl) is prepared, and various concentrations of **Ethanol, 2,2'-(octylimino)bis-** are added to create the test solutions. A blank solution without the inhibitor is also prepared.
- **Immersion:** The prepared coupons are immersed in the respective test solutions for a specified period (e.g., 24 hours) at a constant temperature.
- **Coupon Cleaning:** After immersion, the coupons are removed, cleaned to remove corrosion products (e.g., using a specific acid inhibitor solution), rinsed with distilled water and acetone, and then dried.
- **Final Weighing:** The final weight of each coupon is recorded.
- **Calculation of Inhibition Efficiency (IE%):**  $IE\% = [(W_o - W_i) / W_o] \times 100$  Where  $W_o$  is the weight loss of the coupon in the blank solution and  $W_i$  is the weight loss of the coupon in the inhibitor solution.

## Surfactant Properties

The amphiphilic nature of **Ethanol, 2,2'-(octylimino)bis-** allows it to act as a surfactant, reducing surface tension at interfaces. This property is utilized in various formulations, including personal care products.[4]

The Critical Micelle Concentration (CMC) is a key characteristic of a surfactant, representing the concentration at which micelles begin to form. A common method to determine CMC is by measuring the surface tension of solutions with varying surfactant concentrations.



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Caption: Workflow for determining the Critical Micelle Concentration (CMC).

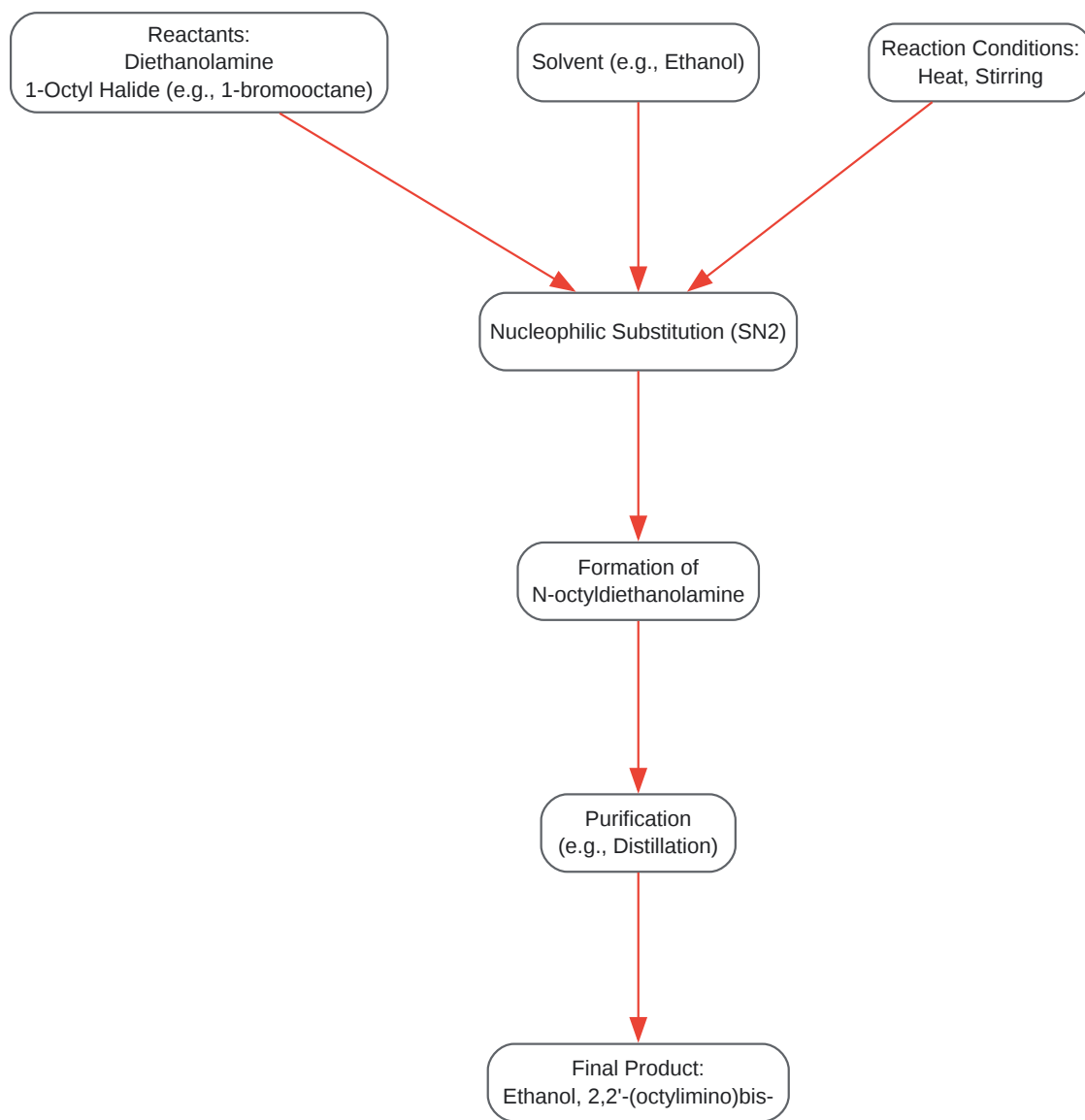
## Potential Biological Activity

While direct studies on the biological activity of **Ethanol, 2,2'-(octylimino)bis-** are limited in publicly available literature, research on structurally similar N-alkyldiethanolamines suggests potential antimicrobial properties. For instance, some of these compounds have been shown to have activity against various microorganisms.<sup>[4]</sup> This suggests a potential area for further investigation, particularly for applications in drug development or as biocides.

## Synthesis

A general method for the synthesis of N-alkyldiethanolamines involves the N-alkylation of diethanolamine.





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Caption: General synthesis pathway for N-octyldiethanolamine.

## Conclusion

**Ethanol, 2,2'-(octylimino)bis-** is a versatile chemical with established applications as a corrosion inhibitor and surfactant. Its safety profile indicates it is harmful if swallowed and causes serious eye damage and skin irritation, necessitating appropriate handling procedures. While its potential in the realm of biological applications, particularly for drug development, is suggested by the activity of related compounds, further research is required to fully elucidate its properties and potential uses in this field. The experimental protocols and data presented in this guide provide a foundational understanding for researchers and professionals working with this compound. It is important to note that for specific applications, further empirical studies are essential to determine optimal conditions and performance.

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